

# An In-depth Technical Guide to the Thermochemical Properties of N-Cyclohexylacetamide

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## Compound of Interest

Compound Name: *N-Cyclohexylacetamide*

Cat. No.: B073058

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## Abstract

This technical guide provides a comprehensive overview of the thermochemical properties of **N-Cyclohexylacetamide** (CAS 1124-53-4). While experimentally determined thermochemical data for this specific compound are scarce in publicly available literature, this document details the established experimental protocols for determining such properties. It serves as a foundational resource for researchers seeking to measure or estimate the thermochemical characteristics of **N-Cyclohexylacetamide** and related compounds. The guide outlines the methodologies for bomb calorimetry to determine the enthalpy of combustion and formation, and Differential Scanning Calorimetry (DSC) for measuring the enthalpy of fusion and heat capacity.

## Introduction

**N-Cyclohexylacetamide**, a secondary amide with the molecular formula  $C_8H_{15}NO$ , finds applications in various chemical syntheses.<sup>[1]</sup> A thorough understanding of its thermochemical properties is crucial for process safety, reaction optimization, and computational modeling. These properties, including the standard enthalpy of formation, combustion, sublimation, fusion, and heat capacity, govern the energy changes associated with its physical and chemical transformations.

This guide focuses on the experimental methodologies used to determine these critical parameters, providing researchers with the necessary background to conduct such measurements.

## Physicochemical Properties of N-Cyclohexylacetamide

While extensive experimental thermochemical data is not readily available, some fundamental physicochemical properties have been reported and are summarized in the table below.

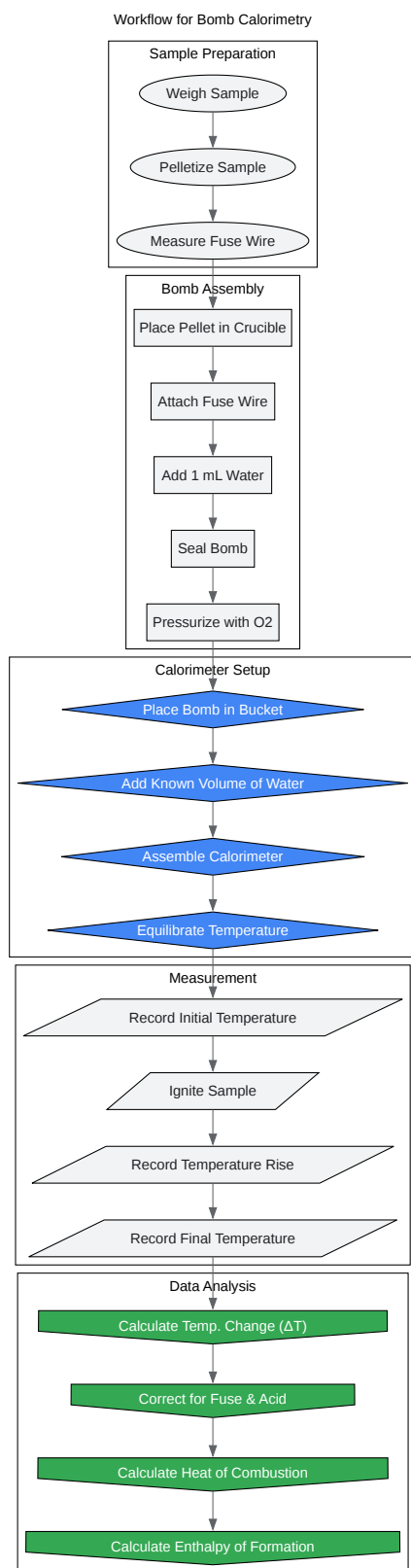
Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	141.21 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	1124-53-4	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	101-103 °C	<a href="#">[2]</a>
Boiling Point	160-161 °C (at 15 mmHg)	<a href="#">[2]</a>
Appearance	White solid	<a href="#">[1]</a>
Enthalpy of Formation (gas, calculated)	-213.24 kJ/mol (Joback Method)	<a href="#">[5]</a>

## Experimental Protocols for Thermochemical Characterization

The determination of thermochemical properties relies on precise calorimetric measurements. The following sections detail the standard experimental protocols applicable to solid organic compounds like **N-Cyclohexylacetamide**.

Bomb calorimetry is the primary technique for measuring the heat of combustion of solid and liquid samples.[\[6\]](#)[\[7\]](#) From the heat of combustion, the standard enthalpy of formation can be calculated using Hess's Law.

### Experimental Workflow for Bomb Calorimetry



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Figure 1: General experimental workflow for determining the enthalpy of combustion using a bomb calorimeter.

#### Detailed Methodology:

- **Sample Preparation:** A precisely weighed sample of **N-Cyclohexylacetamide** (typically around 1 gram) is pressed into a pellet.<sup>[8]</sup> A fuse wire of known length and mass is also prepared.<sup>[8]</sup>
- **Bomb Assembly:** The pellet is placed in a sample holder within the steel bomb. The fuse wire is attached to two electrodes, with the wire in contact with the sample. A small, known amount of water (usually 1 mL) is added to the bomb to saturate the internal atmosphere with water vapor, ensuring that any water formed during combustion is in the liquid state.<sup>[5]</sup> The bomb is then sealed and purged with oxygen before being filled to a pressure of approximately 25-30 atm.<sup>[5][8]</sup>
- **Calorimeter Setup:** The sealed bomb is submerged in a known quantity of water in the calorimeter's bucket. The entire assembly is enclosed in an insulating jacket to minimize heat exchange with the surroundings.<sup>[9]</sup> The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.<sup>[5]</sup>
- **Combustion and Measurement:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is recorded at regular intervals until a maximum temperature is reached and the system begins to cool.<sup>[8]</sup>
- **Data Analysis:** The total heat released during the combustion is calculated from the observed temperature rise and the heat capacity of the calorimeter system.<sup>[9]</sup> The heat capacity of the calorimeter is determined in a separate experiment by combusting a standard substance with a known heat of combustion, such as benzoic acid.<sup>[8][9]</sup> Corrections are applied for the heat released by the combustion of the fuse wire and for the formation of nitric acid from any residual nitrogen in the bomb.<sup>[6]</sup> From the corrected heat of combustion at constant volume ( $\Delta U$ ), the enthalpy of combustion at constant pressure ( $\Delta H$ ) can be calculated.

Differential Scanning Calorimetry is a versatile thermoanalytical technique used to measure changes in heat flow to a sample as a function of temperature.<sup>[10]</sup> It is widely used to determine the enthalpy of fusion (melting) and the heat capacity of materials.<sup>[11]</sup>

## Experimental Workflow for DSC Analysis

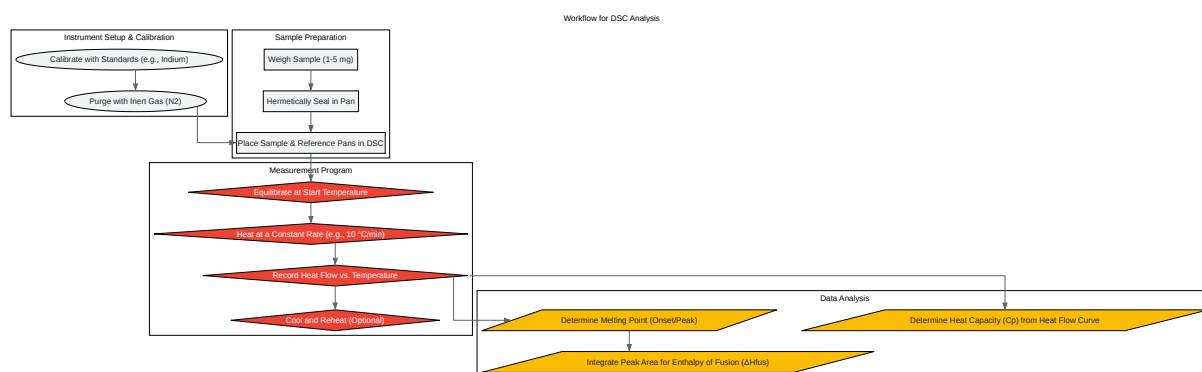
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Figure 2: General experimental workflow for determining the enthalpy of fusion and heat capacity using DSC.

Detailed Methodology:

- **Instrument Calibration:** The DSC instrument is calibrated for temperature and enthalpy using certified reference materials with known melting points and enthalpies of fusion, such as indium and tin.[\[12\]](#)
- **Sample Preparation:** A small, accurately weighed sample of **N-Cyclohexylacetamide** (typically 1-5 mg) is placed in an aluminum pan, which is then hermetically sealed.[\[4\]](#) An empty, sealed pan is used as a reference.[\[13\]](#)
- **Measurement:** The sample and reference pans are placed in the DSC cell. The cell is heated at a constant rate (e.g., 10 K/min) under a controlled atmosphere, typically an inert gas like nitrogen.[\[14\]](#) The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- **Data Analysis:**
  - **Enthalpy of Fusion ( $\Delta H_{\text{fus}}$ ):** When the sample melts, it absorbs heat, resulting in an endothermic peak on the DSC thermogram. The area under this peak is directly proportional to the enthalpy of fusion. By integrating the peak, the  $\Delta H_{\text{fus}}$  can be quantified.[\[15\]](#)
  - **Heat Capacity ( $C_p$ ):** The heat capacity of the sample can be determined from the displacement of the baseline in the heat flow signal.[\[16\]](#) This measurement requires a three-step procedure: running a baseline with two empty pans, running a standard material (like sapphire) with a known heat capacity, and then running the sample.

## Enthalpy of Sublimation

The enthalpy of sublimation ( $\Delta H_{\text{sub}}$ ) can be determined directly by techniques like Knudsen effusion or thermogravimetric analysis (TGA).[\[14\]](#) Alternatively, it can be estimated indirectly at a given temperature by combining the enthalpy of fusion ( $\Delta H_{\text{fus}}$ ) and the enthalpy of vaporization ( $\Delta H_{\text{vap}}$ ) using the following relationship, which is an application of Hess's Law:

$$\Delta H_{\text{sub}} = \Delta H_{\text{fus}} + \Delta H_{\text{vap}}$$

The enthalpy of vaporization can be challenging to measure directly for a solid that melts at a high temperature.

## Conclusion

While specific, experimentally verified thermochemical data for **N-Cyclohexylacetamide** are not prevalent in the reviewed literature, the established methodologies of bomb calorimetry and Differential Scanning Calorimetry provide robust frameworks for their determination. This guide offers the necessary procedural details for researchers to undertake such experimental characterization. Accurate thermochemical data are indispensable for the safe and efficient use of **N-Cyclohexylacetamide** in research and industrial applications, and the protocols outlined herein represent the gold standard for acquiring this critical information. Professionals in drug development can also leverage these properties for understanding crystal lattice energies and polymorphism, which are vital for formulation and stability studies.

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## References

- 1. researchgate.net [researchgate.net]
- 2. pubs.aip.org [pubs.aip.org]
- 3. umsl.edu [umsl.edu]
- 4. mdpi.com [mdpi.com]
- 5. personal.utdallas.edu [personal.utdallas.edu]
- 6. homepages.gac.edu [homepages.gac.edu]
- 7. scribd.com [scribd.com]
- 8. ivypanda.com [ivypanda.com]
- 9. biopchem.education [biopchem.education]

- 10. Differential scanning calorimetry - Wikipedia [en.wikipedia.org]
- 11. s4science.at [s4science.at]
- 12. pubs.aip.org [pubs.aip.org]
- 13. youtube.com [youtube.com]
- 14. Experimental Determination of the Standard Enthalpy of Formation of Trimellitic Acid and Its Prediction by Supervised Learning - PMC [pmc.ncbi.nlm.nih.gov]
- 15. pubs.acs.org [pubs.acs.org]
- 16. researchgate.net [researchgate.net]
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